

Benchmarking Ammonium Laurate for Enhanced Oil Recovery: A Comparative Guide

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Compound of Interest

Compound Name: Ammonium laurate

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In the continuous effort to maximize hydrocarbon extraction from mature reservoirs, chemical enhanced oil recovery (EOR) techniques play a pivotal role. Among the various chemical agents, surfactants are instrumental in mobilizing residual oil by reducing interfacial tension (IFT) and altering rock wettability. This guide provides a comprehensive comparison of **ammonium laurate**'s performance in EOR applications against other commonly used surfactants, supported by experimental data and detailed protocols.

Performance Comparison of EOR Surfactants

The effectiveness of a surfactant in EOR is primarily evaluated based on its ability to lower the interfacial tension between oil and water, its performance in core flooding experiments simulating reservoir conditions, and its stability at high temperatures and salinities. While specific experimental data for **ammonium laurate** in EOR applications is not abundantly available in publicly accessible literature, we can infer its potential performance based on the behavior of similar carboxylate surfactants and compare it with well-documented alternatives like Sodium Dodecyl Sulfate (SDS).

Table 1: Comparative Performance of Selected EOR Surfactants

| Surfactant | Type | Typical Concentration (wt%) | Interfacial Tension (IFT) Reduction (mN/m) | Incremental Oil Recovery (Core Flooding) (% OOIP) |
|-------------------------------------|-----------|-----------------------------|--|---|
| Ammonium Laurate | Anionic | 0.1 - 1.0 (estimated) | Data not readily available | Data not readily available |
| Sodium Dodecyl Sulfate (SDS) | Anionic | 0.1 - 0.5 | Can achieve ultra-low IFT ($<10^{-3}$ mN/m) | 5% - 20% |
| Natural Surfactants (e.g., Saponin) | Non-ionic | 0.5 - 5.0 | Reduction from ~33 mN/m to ~8.7 mN/m[1][2] | Up to 24.1%[1][2] |
| Cationic Surfactants (e.g., CTAB) | Cationic | 0.1 | Can contribute to oil recovery | ~8% (in combination with brine flooding)[3] |

Note: The performance of surfactants is highly dependent on reservoir conditions such as temperature, salinity, and crude oil composition. The data presented is for illustrative purposes and may vary significantly.

Key Performance Indicators in Detail

Interfacial Tension (IFT) Reduction

The primary mechanism by which surfactants enhance oil recovery is by reducing the IFT between the injected aqueous phase and the trapped oil phase. A lower IFT reduces the capillary forces that trap oil in the pore throats of the reservoir rock, allowing it to be mobilized and produced.[4] Effective EOR surfactants can lower the IFT from typical values of 20-30 mN/m to ultra-low values, often below 10^{-3} mN/m.[4] While specific IFT data for **ammonium laurate** is scarce, anionic surfactants, in general, are known for their excellent IFT reduction capabilities.

Oil Recovery in Core Flooding Experiments

Core flooding tests are laboratory experiments that simulate the flow of fluids through a reservoir rock sample (core).[5] These tests provide a direct measure of a surfactant's ability to increase oil recovery beyond what is achievable with waterflooding alone. The incremental oil recovery is reported as a percentage of the Original Oil in Place (OOIP). For instance, studies on various anionic and non-ionic surfactants have shown incremental recoveries ranging from 5% to over 20% of OOIP.[3][6]

Experimental Protocols

To ensure the reproducibility and comparability of results, standardized experimental protocols are crucial. Below are detailed methodologies for key experiments used to evaluate surfactant performance in EOR.

Interfacial Tension Measurement

Objective: To determine the IFT between a surfactant solution and crude oil at reservoir temperature and pressure.

Apparatus: Spinning drop tensiometer or pendant drop tensiometer.

Procedure (Pendant Drop Method):

- A high-pressure, high-temperature optical cell is filled with the surfactant solution (e.g., 0.5 wt% **ammonium laurate** in brine).
- The cell is brought to the desired reservoir temperature and pressure.
- A small drop of crude oil is formed at the tip of a needle immersed in the surfactant solution.
- The shape of the oil drop is captured by a high-resolution camera.
- Image analysis software is used to determine the IFT based on the drop shape, which is governed by the balance between gravitational and interfacial forces (Young-Laplace equation).

Core Flooding Experiment

Objective: To evaluate the effectiveness of a surfactant solution in displacing residual oil from a reservoir core sample.

Apparatus: Core flooding system, including a core holder, pumps, pressure transducers, and fluid collection system.

Procedure:

- A clean and dried reservoir core sample is saturated with brine to determine its pore volume.
- The core is then flooded with crude oil to establish irreducible water saturation, representing the initial reservoir condition.
- A waterflooding phase is conducted by injecting brine until no more oil is produced, establishing the residual oil saturation.
- The surfactant flooding phase is initiated by injecting the surfactant solution (e.g., 0.5 wt% **ammonium laurate** in brine) into the core.
- The effluent from the core is collected, and the volume of produced oil is measured.
- The incremental oil recovery is calculated as the volume of oil produced during the surfactant flood divided by the initial volume of oil in the core.^{[1][2]}

Experimental and Logical Workflows

To visualize the logical flow of surfactant evaluation for EOR, the following diagrams are provided.

Caption: Workflow for EOR surfactant screening and selection.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Impact of the Naturally Driven Surfactant in EOR Application: Experimental, Microscopic, and Numerical Analyses - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Spontaneous Imbibition and Core Flooding Experiments of Enhanced Oil Recovery in Tight Reservoirs with Surfactants [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
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